

Technical Guide: Solubility of 3,5-Di-tert-butylaniline in Organic Solvents

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Compound of Interest

Compound Name: **3,5-Di-tert-butylaniline**

Cat. No.: **B181150**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3,5-Di-tert-butylaniline** in various organic solvents. Due to a lack of specific, publicly available quantitative solubility data for this compound, this document focuses on providing qualitative solubility information and a detailed, generalized experimental protocol for determining precise solubility via the gravimetric shake-flask method. This guide is intended to be a valuable resource for professionals working with **3,5-Di-tert-butylaniline**, enabling informed decisions regarding solvent selection and experimental design.

Introduction

3,5-Di-tert-butylaniline is an aromatic amine with the chemical formula $C_{14}H_{23}N$. Its molecular structure, characterized by a polar amine group and two bulky, nonpolar tert-butyl groups on the benzene ring, dictates its solubility behavior. Understanding the solubility of this compound is crucial for a variety of applications, including organic synthesis, purification, formulation development, and materials science. This guide summarizes the available qualitative solubility information and presents a robust experimental methodology for the quantitative determination of its solubility in organic solvents.

Solubility Data

While precise quantitative solubility data for **3,5-Di-tert-butylaniline** is not readily available in the reviewed literature, general qualitative descriptions have been compiled. The compound is generally described as being soluble in common organic solvents.[\[1\]](#)[\[2\]](#)

Table 1: Qualitative Solubility of **3,5-Di-tert-butylaniline** in Organic Solvents

Solvent Class	Specific Solvents	Qualitative Solubility
Aromatic Hydrocarbons	Benzene	Soluble [2] [3]
Toluene	Expected to be soluble	
Alcohols	Ethanol, Methanol	Soluble [2] [3]
Ethers	Diethyl ether	Expected to be soluble
Chlorinated Solvents	Dichloromethane, Chloroform	Expected to be soluble

Note: "Expected to be soluble" is based on the general solubility characteristics of similar aromatic amines and the stated solubility in broad classes of organic solvents.

Experimental Protocol for Solubility Determination

To obtain precise, quantitative solubility data, a standardized experimental protocol is required. The following section details a common and reliable method: the isothermal shake-flask method followed by gravimetric analysis.

Principle

A saturated solution of **3,5-Di-tert-butylaniline** is prepared in the solvent of interest by allowing the system to reach equilibrium at a constant temperature. A known volume of the saturated supernatant is then carefully removed, and the solvent is evaporated. The mass of the remaining solute is determined, from which the solubility can be calculated.

Materials and Apparatus

- **3,5-Di-tert-butylaniline** (solid, high purity)
- Organic solvent of interest (analytical grade)

- Conical flasks or vials with screw caps
- Thermostatic shaking water bath or incubator
- Calibrated volumetric pipettes and syringes
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or beakers
- Analytical balance (readable to at least 0.1 mg)
- Drying oven or vacuum desiccator

Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of solid **3,5-Di-tert-butylaniline** to a conical flask containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask tightly to prevent solvent evaporation.
 - Place the flask in a thermostatic shaking water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Withdrawal and Analysis:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle for at least 24 hours at the constant temperature.
 - Carefully withdraw a known volume (e.g., 5 or 10 mL) of the clear supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation.

- To ensure no solid particles are transferred, the supernatant can be drawn through a syringe filter attached to the pipette or syringe.
- Dispense the collected supernatant into a pre-weighed, clean, and dry evaporation dish.
- Record the exact volume of the supernatant transferred.
- Gravimetric Determination:
 - Place the evaporation dish in a fume hood and allow the solvent to evaporate at room temperature or under a gentle stream of inert gas. For higher boiling point solvents, a drying oven set to a temperature well below the melting point of **3,5-Di-tert-butylaniline** (54-57 °C) can be used.
 - Once the solvent has completely evaporated, place the dish in a vacuum desiccator to remove any residual solvent until a constant weight is achieved.
 - Weigh the evaporation dish containing the dried solute on an analytical balance.

Data Calculation

The solubility can be expressed in various units, most commonly in grams per liter (g/L) or moles per liter (mol/L).

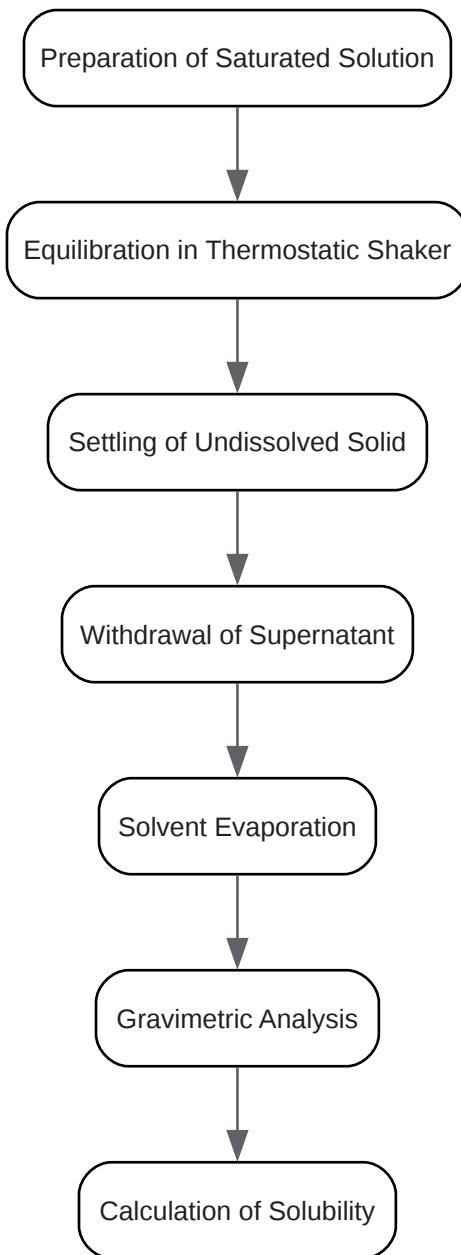
- Mass of solute (m_solute):
 - $m_{solute} = (\text{Mass of dish + solute}) - (\text{Mass of empty dish})$
- Solubility in g/L:
 - $\text{Solubility (g/L)} = m_{solute} (\text{g}) / \text{Volume of supernatant (L)}$
- Solubility in mol/L (Molarity):
 - Molar mass of **3,5-Di-tert-butylaniline** = 205.34 g/mol
 - $\text{Solubility (mol/L)} = \text{Solubility (g/L)} / 205.34 \text{ g/mol}$

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **3,5-Di-tert-butylaniline**.

Experimental Workflow for Solubility Determination

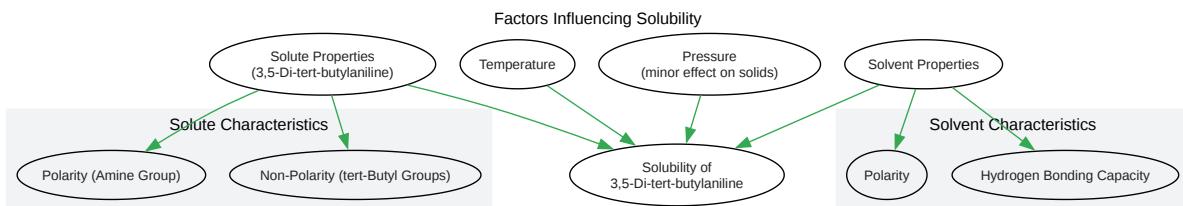


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Caption: Workflow for determining the solubility of **3,5-Di-tert-butylaniline**.

Logical Relationship of Solubility Factors

The solubility of an organic compound like **3,5-Di-tert-butylaniline** is influenced by several interrelated factors.



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Caption: Interplay of factors affecting the solubility of **3,5-Di-tert-butylaniline**.

Conclusion

While quantitative data on the solubility of **3,5-Di-tert-butylaniline** in organic solvents is not extensively documented in public literature, its general solubility in common non-aqueous solvents is established. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide offers a reliable methodology for their determination. The structural features of **3,5-Di-tert-butylaniline**, particularly the interplay between its polar amine functionality and nonpolar tert-butyl groups, are the primary determinants of its solubility profile. Researchers and drug development professionals are encouraged to perform their own solubility assessments using the outlined procedures to ensure accurate and reproducible results for their specific applications.

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